

3-Bromo-2-iodopyridine CAS number

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Compound of Interest

Compound Name: 3-Bromo-2-iodopyridine

CAS No.: 408502-43-2

Cat. No.: B1290381

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An In-depth Technical Guide to **3-Bromo-2-iodopyridine** (CAS No. 408502-43-2)

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Bromo-2-iodopyridine has emerged as a pivotal building block in modern organic synthesis and medicinal chemistry. Its unique substitution pattern, featuring two distinct halogen atoms on a pyridine core, offers a versatile platform for the construction of complex molecular architectures. The differential reactivity of the carbon-iodine and carbon-bromine bonds allows for selective, sequential functionalization, a highly sought-after attribute in the synthesis of novel therapeutic agents. This guide provides a comprehensive overview of **3-Bromo-2-iodopyridine**, including its chemical identity, physicochemical properties, synthetic considerations, and strategic applications in drug discovery, with a focus on enabling researchers to leverage its full synthetic potential.

Chemical Identity and Physicochemical Properties

The foundational step in utilizing any chemical reagent is a thorough understanding of its fundamental properties. **3-Bromo-2-iodopyridine** is unambiguously identified by its CAS

number: 408502-43-2[1][2][3][4][5].

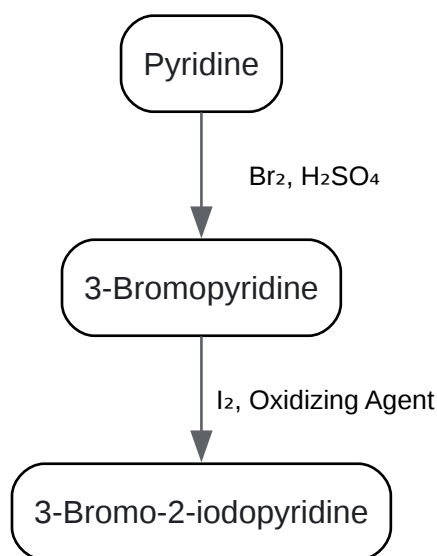
Property	Value	Source(s)
CAS Number	408502-43-2	[1][2][3]
Molecular Formula	C ₅ H ₃ BrIN	[1][2][5]
IUPAC Name	3-bromo-2-iodopyridine	[3]
Molecular Weight	283.89 g/mol	[2][3]
Appearance	Solid	[1]
Boiling Point	264°C at 760 mmHg	[2]
Density	2.347 g/cm ³	[2]
InChI Key	NYCGGAQICCWUCI-UHFFFAOYSA-N	[1][2][3]

Synthesis and Reactivity: A Tale of Two Halogens

The synthetic utility of **3-Bromo-2-iodopyridine** is rooted in the differential reactivity of its two halogen substituents. The carbon-iodine bond is weaker and more polarizable than the carbon-bromine bond, making it significantly more susceptible to oxidative addition in palladium-catalyzed cross-coupling reactions. This predictable chemoselectivity is the cornerstone of its application in multi-step syntheses.

While specific, high-yield syntheses of **3-bromo-2-iodopyridine** itself are often proprietary, a general understanding can be derived from established pyridine halogenation methodologies. A plausible synthetic approach could involve the iodination of 3-bromopyridine. The synthesis of the precursor, 3-bromopyridine, can be achieved through methods such as the reaction of pyridine with bromine in the presence of sulfuric acid[6][7].

Plausible Synthetic Pathway



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Caption: Plausible synthetic route to **3-Bromo-2-iodopyridine**.

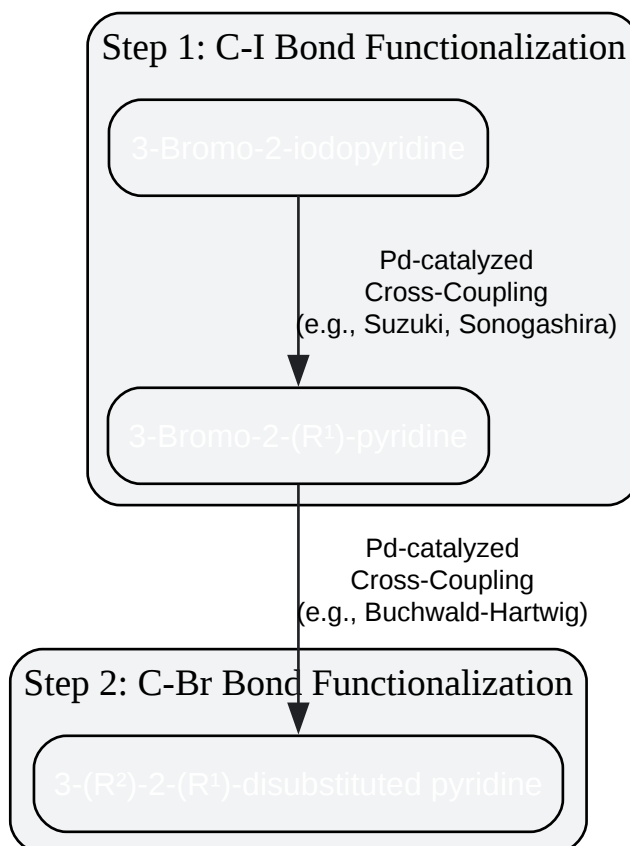
The true value of this molecule is realized in its subsequent reactions. The iodine at the 2-position can be selectively displaced via reactions like Suzuki, Stille, or Sonogashira couplings, leaving the bromine at the 3-position available for a secondary transformation under different reaction conditions. This stepwise functionalization is critical for building molecular complexity in a controlled manner.

Strategic Application in Drug Discovery

Halogenated pyridines are privileged scaffolds in medicinal chemistry, appearing in a multitude of approved drugs[8]. The strategic placement of bromine and iodine in **3-Bromo-2-iodopyridine** provides medicinal chemists with a powerful tool for rapidly generating diverse libraries of compounds for biological screening.

The typical workflow involves an initial cross-coupling reaction at the more reactive C-I bond, followed by a second coupling at the C-Br bond. This allows for the introduction of two different substituents, enabling a thorough exploration of the structure-activity relationship (SAR) around the pyridine core. This approach is particularly valuable in the development of kinase inhibitors, where precise positioning of functional groups is essential for achieving high potency and selectivity[8][9].

Workflow for Sequential Functionalization



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Caption: Sequential cross-coupling strategy using **3-Bromo-2-iodopyridine**.

Safety and Handling

As with any halogenated organic compound, appropriate safety precautions must be observed when handling **3-Bromo-2-iodopyridine**.

- Hazard Statements: The compound is classified as harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335)[1][3][5].
- Personal Protective Equipment (PPE): Use of safety goggles, chemical-resistant gloves, and a lab coat is mandatory. All handling should be performed in a well-ventilated fume hood[2][10].

- Storage: It should be stored in a cool, dark place under an inert atmosphere, typically between 2-8°C[1].
- Incompatible Materials: Avoid contact with strong oxidizing agents[11].
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations[2].

Conclusion

3-Bromo-2-iodopyridine (CAS No. 408502-43-2) is more than just a chemical intermediate; it is a strategic tool for innovation in drug discovery and materials science. Its well-defined and differential reactivity allows for the efficient and controlled synthesis of complex, disubstituted pyridine derivatives. For researchers and drug development professionals, a thorough understanding of its properties and reactivity is key to unlocking its potential in the creation of next-generation therapeutics.

References

- **3-Bromo-2-iodopyridine** | C₅H₃BrIN | CID 23542451. PubChem. [\[Link\]](#)
- **3-Bromo-2-iodopyridine**. AOBChem. [\[Link\]](#)
- **3-bromo-2-iodopyridine** (C₅H₃BrIN). PubChemLite. [\[Link\]](#)
- 3-Bromopyridine | C₅H₄BrN | CID 12286. PubChem. [\[Link\]](#)
- The Crucial Role of 2-Amino-5-bromo-3-iodopyridine in Modern Drug Discovery. NINGBO INNO PHARMCHEM CO.,LTD. [\[Link\]](#)
- Synthetic method of 3-bromopyridine. Eureka | Patsnap. [\[Link\]](#)
- Iodopyridine: Common isomorphs, synthesis, side effects and applications. Chempanda. [\[Link\]](#)
- Synthesis of 2-Amino-5-Bromo-3-Iodopyridine. International Journal of Simulation: Systems, Science and Technology. [\[Link\]](#)

- Synthetic method of 3-bromopyridine - Google Patents.
- 3-Bromopyridine. Wikipedia. [[Link](#)]

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Sources

- 1. 3-Bromo-2-iodopyridine | 408502-43-2 [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
- 3. 3-Bromo-2-iodopyridine | C₅H₃BrIN | CID 23542451 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 408502-43-2|3-Bromo-2-iodopyridine|BLD Pharm [bldpharm.com]
- 5. aobchem.com [aobchem.com]
- 6. Synthetic method of 3-bromopyridine - Eureka | Patsnap [eureka.patsnap.com]
- 7. CN104974081A - Synthetic method of 3-bromopyridine - Google Patents [patents.google.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. ijssst.info [ijssst.info]
- 10. echemi.com [echemi.com]
- 11. aksci.com [aksci.com]
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